

An In-depth Technical Guide to 4-Methylbenzyl Acetate: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzyl acetate

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Abstract

This technical guide provides a comprehensive overview of **4-methylbenzyl acetate**, a significant aroma chemical with a rich history intertwined with the evolution of synthetic fragrances. This document details the compound's discovery within the context of late 19th and early 20th-century organic chemistry, its history of use in the fragrance and flavor industries, and its natural occurrence. A thorough examination of its physicochemical and spectroscopic properties is presented in tabular format for clarity and ease of comparison. Furthermore, this guide offers detailed experimental protocols for its synthesis, primarily focusing on the Fischer esterification of 4-methylbenzyl alcohol. The underlying reaction mechanisms and relevant logical workflows are visually represented using Graphviz diagrams to facilitate a deeper understanding for researchers and scientists in the field.

Introduction

4-Methylbenzyl acetate, also known by synonyms such as p-tolyl acetate and p-xylyl acetate, is an organic ester recognized for its pleasant, sweet, floral, and fruity aroma, often reminiscent of jasmine and gardenia.^{[1][2]} Its primary application lies within the fragrance and flavor industries, where it serves as a key component in a wide array of products, including perfumes, cosmetics, soaps, and food flavorings.^{[1][2]} The compound is also found naturally in some fruits, such as apples and strawberries.^[1] This guide aims to provide an in-depth exploration of

the discovery, history, synthesis, and properties of **4-methylbenzyl acetate**, tailored for a scientific audience.

Discovery and Historical Context

The precise moment of discovery and the identity of the first chemist to synthesize **4-methylbenzyl acetate** are not prominently documented in singular, landmark publications. Its emergence is best understood within the broader context of the burgeoning field of synthetic organic chemistry in the late 19th and early 20th centuries. This era was marked by a flurry of research into the synthesis of aromatic compounds, driven in part by the growing demand from the fragrance industry for consistent and novel scent profiles.[3][4]

Key developments that paved the way for the synthesis of esters like **4-methylbenzyl acetate** include:

- The Fischer-Speier Esterification (1895): The development of this acid-catalyzed esterification method by Emil Fischer and Arthur Speier was a pivotal moment in organic synthesis.[5][6] It provided a straightforward and efficient route to produce esters from carboxylic acids and alcohols, a method that remains fundamental in both laboratory and industrial settings.
- Advancements in the Chemistry of Benzyl and Tolyl Compounds: Extensive research into the derivatives of toluene and benzyl alcohol in the late 19th century, documented in journals such as *Berichte der deutschen chemischen Gesellschaft*, laid the foundational knowledge of the reactivity of these precursors.[7][8][9]
- The Rise of the Synthetic Fragrance Industry: The late 1800s and early 1900s saw the commercialization of the first synthetic fragrance ingredients. This industrial demand spurred chemists to explore and synthesize a wide range of aromatic esters to replicate and enhance natural scents.[3][4][10]

While a specific "discovery" paper for **4-methylbenzyl acetate** is elusive, its synthesis would have been a logical extension of the established chemical principles of the time, likely achieved by multiple chemists working on aromatic esters for perfumery applications in the early 20th century.

Physicochemical and Spectroscopic Properties

A comprehensive collection of the physical, chemical, and spectroscopic data for **4-methylbenzyl acetate** is presented below. This information is crucial for its identification, purification, and application in various scientific and industrial contexts.

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{12}O_2$	[11]
Molecular Weight	164.20 g/mol	[11]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, floral, fruity, reminiscent of jasmine and gardenia	[2]
Boiling Point	100 °C at 10 mmHg	[12]
Density	1.030 g/mL	[12]
Refractive Index	1.5010	[12]
Solubility	Insoluble in water; soluble in ethanol and ether.	[1]
CAS Number	2216-45-7	[11]

Spectroscopic Data

Spectrum Type	Key Data	Reference(s)
¹ H NMR (CDCl ₃)	δ (ppm): 7.28 (d, 2H), 7.17 (d, 2H), 5.06 (s, 2H), 2.35 (s, 3H), 2.08 (s, 3H)	[13]
¹³ C NMR (CDCl ₃)	δ (ppm): 170.9, 138.0, 133.2, 129.2, 128.5, 66.2, 21.2, 21.0	[13]
GC-MS	Major fragments (m/z): 164 (M+), 122, 105, 91, 77, 43. The fragmentation pattern is consistent with the loss of the acetyl group and rearrangements of the resulting benzyl-type cation.	[14]

Synthesis of 4-Methylbenzyl Acetate

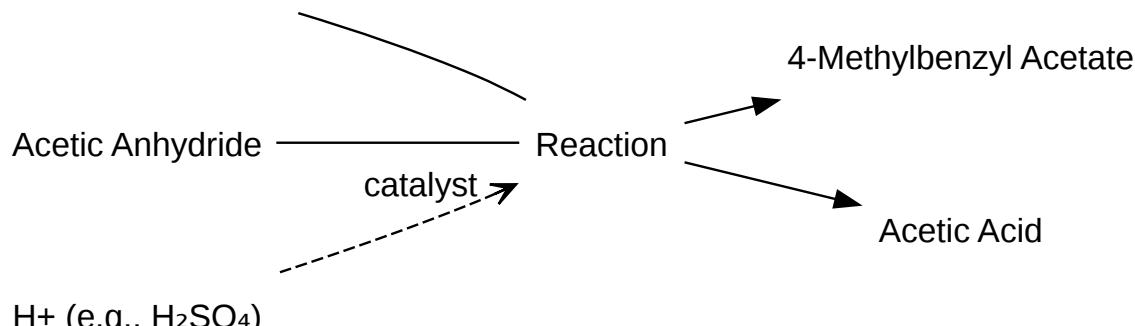
The most common and industrially significant method for the synthesis of **4-methylbenzyl acetate** is the Fischer esterification of 4-methylbenzyl alcohol with acetic acid or its anhydride, typically in the presence of an acid catalyst.

Fischer Esterification of 4-Methylbenzyl Alcohol

This reaction involves the acid-catalyzed condensation of 4-methylbenzyl alcohol with an acetylating agent.

Reaction Scheme:

4-Methylbenzyl Alcohol



Starting Materials
(4-Methylbenzyl Alcohol, Acetic Anhydride)

Fischer Esterification
(Reflux with H_2SO_4 catalyst)

Aqueous Workup
(Extraction and Washing)

Drying
(Anhydrous MgSO_4)

Purification
(Vacuum Distillation)

Pure 4-Methylbenzyl Acetate

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylbenzyl Acetate: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678904#discovery-and-history-of-4-methylbenzyl-acetate>]

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